

"1-Aziridinecarboxamide, N,N'-1,6-hexanediylbis-" CAS number 2271-93-4

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Compound of Interest

Compound Name: 1-Aziridinecarboxamide, N,N'-1,6-hexanediylbis-

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An In-Depth Technical Guide to **1-Aziridinecarboxamide, N,N'-1,6-hexanediylbis-** (CAS Number: 2271-93-4)

For Researchers, Scientists, and Drug Development Professionals

Abstract

1-Aziridinecarboxamide, N,N'-1,6-hexanediylbis-, with the CAS number 2271-93-4, is a bifunctional aziridine compound. Aziridines are three-membered heterocyclic rings containing a nitrogen atom and are known for their high reactivity, which makes them valuable intermediates in organic synthesis and as functional moieties in biologically active molecules. This document provides a comprehensive overview of the available technical information for this compound, including its chemical and physical properties, a postulated mechanism of action as a DNA alkylating agent, a general synthesis route, and safety information. While specific quantitative biological data and detailed experimental protocols for this particular compound are not extensively available in public literature, this guide consolidates the existing knowledge and provides a framework for its potential application in research and drug development, particularly in the context of its presumed role as a DNA crosslinking agent.

Chemical and Physical Properties

1-Aziridinecarboxamide, N,N'-1,6-hexanediylbis- is a solid, typically a white or brown powder, with a molecular weight of 254.33 g/mol ^[1] A summary of its key chemical and

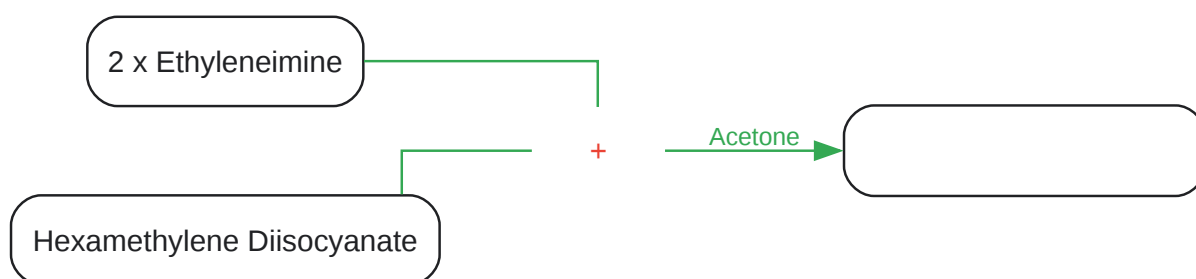
physical properties is presented in Table 1.

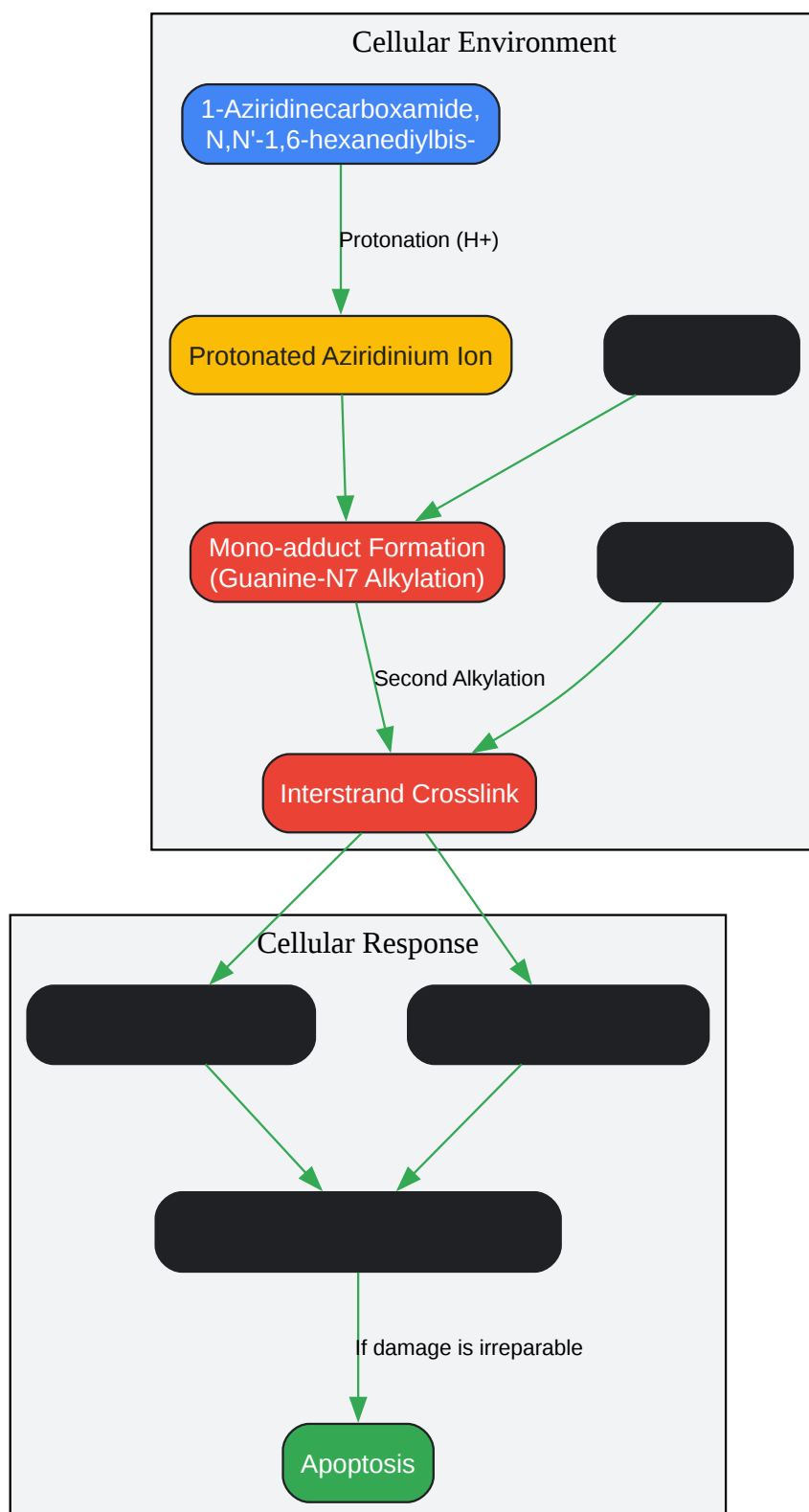
| Property | Value | Reference(s) |
|---------------------------|---|--------------|
| CAS Number | 2271-93-4 | [1][2][3] |
| Molecular Formula | C12H22N4O2 | [1][3][4] |
| Molecular Weight | 254.33 g/mol | [1] |
| IUPAC Name | N-[6-(aziridine-1-carbonylamino)hexyl]aziridine-1-carboxamide | [1] |
| Synonyms | N,N'-Hexamethylene-1,6-bis(1-aziridinecarboxamide), Hexamethylenebis(ethyleneurea), 1,6-Hexamethylenebis(ethyleneurea) | [1] |
| Appearance | White to brown powder | |
| Melting Point | 106 °C (from acetone) | [4] |
| Boiling Point (estimated) | 397.54 °C | [4] |
| Density (estimated) | 1.233 ± 0.06 g/cm ³ (at 20 °C) | [4] |
| Storage Temperature | 2-8°C | [4] |

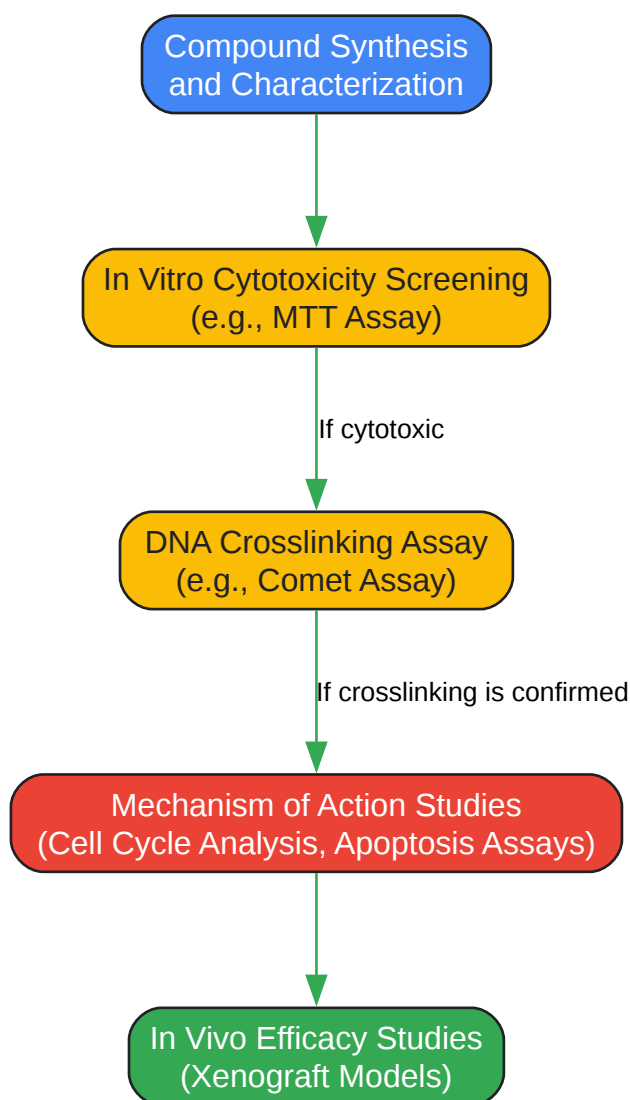
Synthesis

A potential synthetic route for **1-Aziridinecarboxamide, N,N'-1,6-hexanediylbis-** involves the reaction of ethyleneimine (aziridine) with hexamethylene diisocyanate in a solvent such as acetone.[5]

General Reaction Scheme:







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